

A Technical Guide to the Solubility of Mordant Green 17

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Compound of Interest

Compound Name: *C.I. Mordant green 17*

Cat. No.: *B1143534*

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This technical guide provides a comprehensive overview of the solubility characteristics of Mordant Green 17 (C.I. 17225), an azo dye. Due to a lack of readily available quantitative solubility data in existing literature, this document focuses on providing a detailed experimental protocol for determining its solubility in various solvents, alongside presenting the known qualitative solubility information.

Introduction to Mordant Green 17

Mordant Green 17 is a single azo class dye with the molecular formula $C_{16}H_{10}N_4Na_2O_{10}S_2$ and a molecular weight of 528.38 g/mol ^[1] It is primarily used for dyeing wool, silk, and nylon fabrics through a post-mordant dyeing process. ^{[1][2]} Understanding its solubility is crucial for optimizing dyeing processes, developing new formulations, and assessing its environmental fate and toxicological profile.

Solubility Profile of Mordant Green 17

Current data on the solubility of Mordant Green 17 is primarily qualitative. The following table summarizes the available information.

Solvent	Qualitative Solubility	Quantitative Solubility (g/L)
Water	Soluble[1][2][3]	Data not available
Alcohol (Ethanol)	Slightly Soluble[1][2]	Data not available
Other Organic Solvents	Insoluble[1][2]	Data not available

Note: The aqueous solution of Mordant Green 17 is reported to have a red-light purple color.[1]
[2]

Experimental Protocol for Quantitative Solubility Determination

To address the gap in quantitative data, a detailed experimental protocol based on the saturation shake-flask method followed by UV-Vis spectrophotometric analysis is provided below. This method is widely applicable for determining the solubility of colored compounds like dyes.

Principle

An excess amount of Mordant Green 17 is agitated in a specific solvent at a constant temperature for a sufficient time to reach equilibrium (saturation). The saturated solution is then filtered to remove undissolved solid, and the concentration of the dissolved dye in the clear supernatant is determined using a UV-Vis spectrophotometer by referencing a pre-established calibration curve.

Materials and Equipment

- Mordant Green 17 (high purity)
- Solvents of interest (e.g., deionized water, ethanol, DMSO)
- Volumetric flasks
- Pipettes

- Analytical balance
- Thermostatic shaker or incubator
- Syringe filters (e.g., 0.45 μm PTFE or nylon)
- UV-Vis spectrophotometer
- Cuvettes

Methodology

Step 1: Preparation of Stock Solution and Calibration Curve

- Accurately weigh a known mass of Mordant Green 17 and dissolve it in a known volume of the chosen solvent to prepare a stock solution of known concentration.
- Perform a series of dilutions of the stock solution to prepare at least five standard solutions of different, known concentrations.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) using the UV-Vis spectrophotometer. The solvent should be used as the blank.
- Plot a graph of absorbance versus concentration to generate a calibration curve. The curve should be linear and pass through the origin (or be corrected for a blank). Determine the molar absorptivity (ϵ) from the slope of the curve according to the Beer-Lambert law ($A = \epsilon bc$).

Step 2: Equilibration

- Add an excess amount of Mordant Green 17 to a series of sealed flasks containing a known volume of the solvent. The presence of undissolved solid is essential to ensure saturation.
- Place the flasks in a thermostatic shaker set to a constant temperature (e.g., 25 $^{\circ}\text{C}$).
- Agitate the flasks at a constant speed for a predetermined period (e.g., 24, 48, or 72 hours) to allow the system to reach equilibrium. It is advisable to take measurements at different

time points to confirm that equilibrium has been reached (i.e., the concentration in the solution no longer changes).

Step 3: Sample Collection and Preparation

- Once equilibrium is achieved, stop the agitation and allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately filter the supernatant through a syringe filter to remove any suspended particles. This step is critical to prevent artificially high concentration readings.
- Dilute the clear, saturated filtrate with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.

Step 4: Spectrophotometric Analysis and Calculation

- Measure the absorbance of the diluted filtrate at the λ_{max} .
- Using the equation of the line from the calibration curve, calculate the concentration of the diluted solution.
- Account for the dilution factor to determine the concentration of the original saturated solution. This value represents the solubility of Mordant Green 17 in that solvent at the specified temperature.

The following diagram illustrates the experimental workflow for determining the solubility of Mordant Green 17.

Caption: Experimental Workflow for Solubility Determination.

Signaling Pathways

Currently, there is no specific information available in the public domain linking Mordant Green 17 to any particular signaling pathways in biological systems. Research in this area would be necessary to elucidate any potential interactions.

Conclusion

While quantitative solubility data for Mordant Green 17 is not readily available, this guide provides the established qualitative solubility profile and a detailed, robust experimental protocol for its quantitative determination. The provided methodology, utilizing UV-Vis spectrophotometry, is a standard and reliable approach for researchers in various fields to accurately measure the solubility of this and other similar dyes. Such data is essential for advancing research in drug development, materials science, and environmental safety where this compound may be of interest.

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- To cite this document: BenchChem. [A Technical Guide to the Solubility of Mordant Green 17]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1143534#solubility-of-mordant-green-17-in-different-solvents>]

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